

Technical Guide: Reactivity & Protocols for CCN(C)C[C@H]1CCN1

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Compound of Interest

Compound Name: CCN(C)C[C@H]1CCN1

Cat. No.: B11924833

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Executive Summary & Chemical Profile[1]

CCN(C)C[C@H]1CCN1 is a high-value chiral building block, functioning primarily as a conformationally restricted diamine. Structurally, it serves as a bioisostere for proline and piperidine derivatives, offering unique vector orientation for drug discovery campaigns.[1]

This guide details the experimental handling of this molecule, focusing on chemoselective functionalization of the secondary azetidine nitrogen (N1) while preserving the integrity of the strained four-membered ring and the basic exocyclic dimethylamine moiety.

Chemical Identity

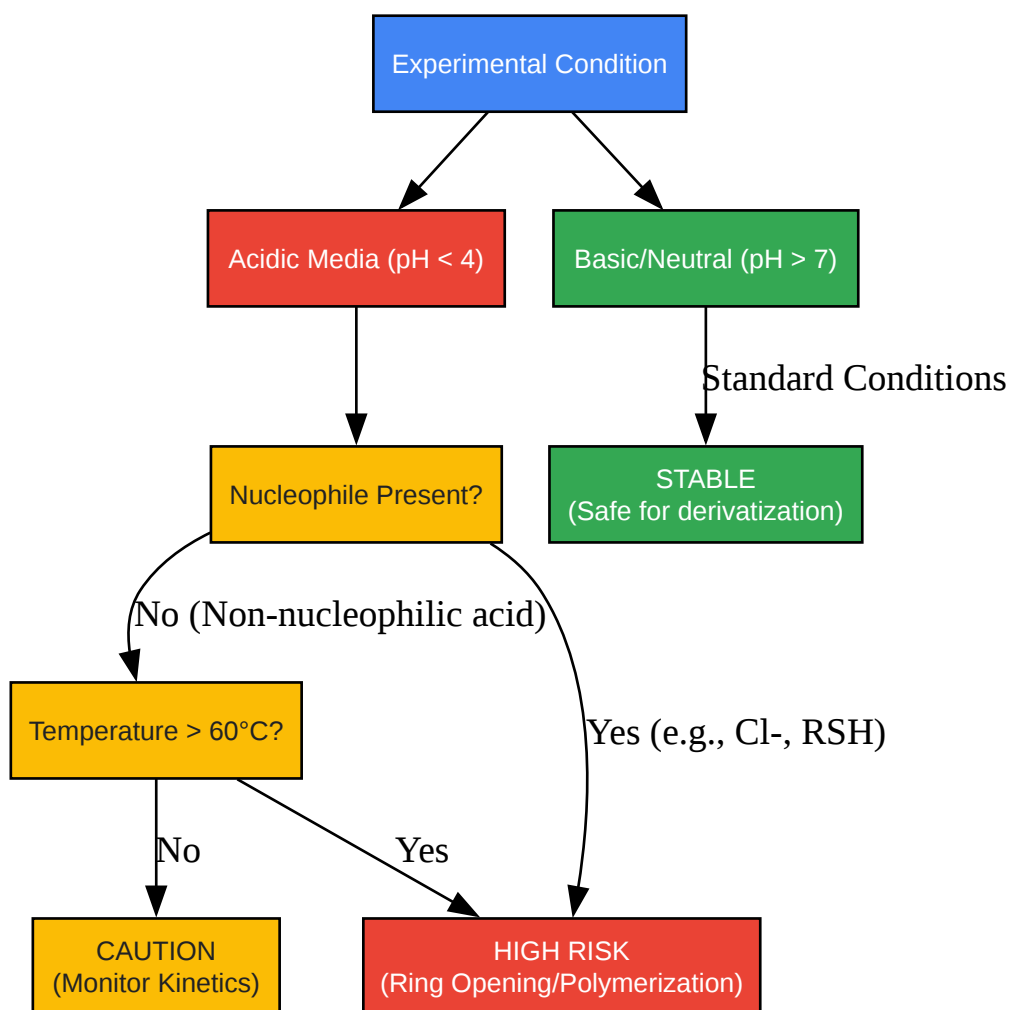
Property	Data
IUPAC Name	1-[(2R)-azetidin-2-yl]-N,N-dimethylmethanamine
Molecular Formula	C ₆ H ₁₄ N ₂
Molecular Weight	114.19 g/mol
Chirality	(2R)-Configuration
Key Functional Groups	Secondary Amine (Ring, Nucleophilic); Tertiary Amine (Exocyclic, Basic)
pKa (Estimated)	~10.5 (Ring NH), ~9.2 (NMe ₂)
Physical State	Colorless to pale yellow oil (Free Base); Hygroscopic Solid (HCl Salt)

Stability & Handling (The "Strain" Factor)

The azetidine ring possesses approximately 25.4 kcal/mol of ring strain.^{[1][2]} While kinetically stable under basic and neutral conditions, it is susceptible to acid-catalyzed ring opening, particularly in the presence of nucleophiles.

Stability Logic Diagram

The following decision tree illustrates the stability windows for experimental design.



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Figure 1: Stability logic for azetidine scaffolds. Avoid high temperatures in acidic media to prevent thermodynamic relaxation via ring opening.

Experimental Protocols

Protocol A: Chemoselective N1-Acylation (Amide Coupling)

Objective: Derivatize the secondary ring nitrogen without quaternizing the exocyclic tertiary amine. Mechanism: The secondary amine is sterically more accessible and more nucleophilic than the bulky dimethylamino group.^[1]

Materials:

- Substrate: **{[(2R)-azetidin-2-yl]methyl}dimethylamine** (1.0 equiv)
- Carboxylic Acid (R-COOH): 1.1 equiv
- Coupling Agent: HATU or T3P (Propylphosphonic anhydride)[1]
- Base: DIPEA (N,N-Diisopropylethylamine) - Crucial: Use 3.0 equiv to neutralize the HCl salt if starting material is not free base.
- Solvent: DMF or DCM (Anhydrous)[1]

Step-by-Step:

- Preparation: Dissolve the Carboxylic Acid (1.1 equiv) in DMF (0.2 M concentration).
- Activation: Add DIPEA (3.0 equiv) followed by HATU (1.1 equiv).[1] Stir at 0°C for 15 minutes to form the activated ester.
- Addition: Add **{[(2R)-azetidin-2-yl]methyl}dimethylamine** (dissolved in minimal DMF) dropwise to the activated mixture.
 - Note: If using the dihydrochloride salt, ensure the DIPEA is added before the coupling agent to liberate the free amine.
- Reaction: Allow to warm to Room Temperature (20-25°C). Stir for 2-4 hours. Monitor by LC-MS.[1]
 - Checkpoint: Look for [M+H]⁺ corresponding to Product. If [M+H]⁺ is +15 mass units higher than expected, check for methyl transfer (rare with HATU, possible with methyl esters).[1]
- Workup: Dilute with EtOAc. Wash with saturated NaHCO₃ (Do NOT use acidic wash like 1N HCl, as the product contains a basic amine and will extract into the aqueous layer).[1]
- Purification: Dry organic layer over Na₂SO₄. Evaporate. Purify via flash chromatography (DCM/MeOH/NH₃ gradient) to recover the amine-containing product.[1]

Protocol B: N1-Arylation (S_NAr)

Objective: Install an aryl group on the azetidine nitrogen.[\[1\]](#) Context: Azetidines are excellent nucleophiles for S_NAr due to the "ring strain release" effect on the transition state (hybridization change).[\[1\]](#)

Materials:

- Substrate: Free base azetidine (1.0 equiv)
- Electrophile: 2-Fluoropyridine or 4-Chloronitrobenzene (1.2 equiv)
- Base: K_2CO_3 (2.0 equiv) or Cs_2CO_3
- Solvent: DMSO or NMP

Step-by-Step:

- Mix: Combine substrate, electrophile, and base in DMSO (0.5 M).
- Heat: Heat to 80°C.
 - Critical Control: Do not exceed 100°C. While basic conditions are generally safe, extreme heat can promote elimination of the exocyclic amine or ring degradation.[\[1\]](#)
- Monitor: Reaction is usually fast (1-3 hours) due to the high nucleophilicity of the azetidine.[\[1\]](#)
- Workup: Pour into water. Extract with EtOAc.[\[1\]](#) The product will be basic; ensure the aqueous phase pH is >10 during extraction to keep the product in the organic phase.

Protocol C: Salt Formation (Storage & Stabilization)

Objective: Convert the unstable oil free base into a stable, crystalline dihydrochloride salt.

Step-by-Step:

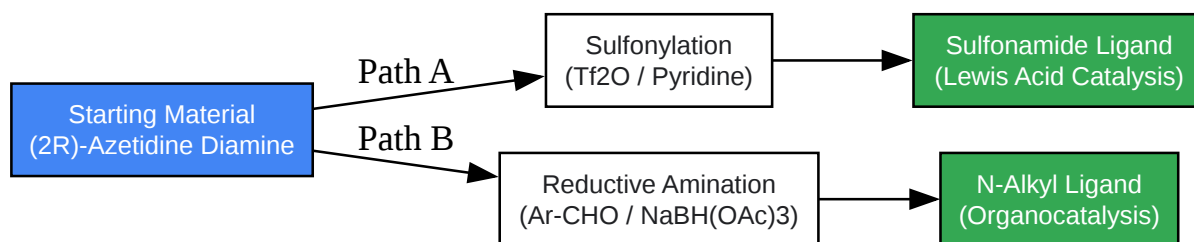
- Dissolve the free base oil in diethyl ether or MTBE (0.1 g/mL).[\[1\]](#)
- Cool to 0°C in an ice bath.

- Add 4M HCl in Dioxane (2.2 equiv) dropwise with vigorous stirring.
- A white precipitate (dihydrochloride salt) will form immediately.[1]
- Filtration: Filter the solid under nitrogen (hygroscopic!).[1]
- Drying: Dry under high vacuum for 24 hours. Store at -20°C under Argon.

Advanced Application: Chiral Ligand Synthesis

This molecule is a chiral 1,2-diamine equivalent (structurally 1,3 but spatially proximate).[1] It can be used to synthesize chiral ligands for asymmetric catalysis (e.g., Zinc-catalyzed aldol reactions).[1]

Workflow Diagram: Ligand Synthesis



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Figure 2: Divergent synthesis of chiral ligands utilizing the secondary amine handle.

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